Protocol for In Vivo Administration of Guancydine (Guanidine)

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Compound of Interest		
Compound Name:	*Guancydine*	
Cat. No.:	*B073777*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Introduction

Guancydine, commonly known as Guanidine, is a small organic molecule that has been investigated for its effects on neurotransmission. It is particularly noted for its ability to enhance the release of acetylcholine (ACh) at the neuromuscular junction. This property has led to its investigation as a therapeutic agent for conditions characterized by muscle weakness, such as the Lambert-Eaton myasthenic syndrome. These application notes provide a comprehensive overview of the in vivo administration of Guanidine, including its mechanism of action, relevant protocols, and key quantitative data to guide preclinical research. It is presumed that "**Guancydine**" is a common misspelling of "Guanidine," and all information herein pertains to Guanidine.

Mechanism of Action

Guanidine's primary mechanism of action at the neuromuscular junction involves the blockade of voltage-gated potassium (K+) channels in the presynaptic nerve terminal.[1] Inhibition of these channels leads to a prolongation of the action potential, which in turn increases the influx of calcium (Ca2+) into the nerve terminal. The elevated intracellular Ca2+ concentration enhances the fusion of synaptic vesicles containing acetylcholine with the presynaptic membrane, resulting in an increased release of acetylcholine into the synaptic cleft.[1][2] This

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amplified acetylcholine signal leads to a greater activation of nicotinic acetylcholine receptors on the muscle fiber, thereby improving neuromuscular transmission and muscle contraction.[3]

Data Summary

The following tables summarize key quantitative data for Guanidine from preclinical and clinical studies.

Table 1: Toxicity Data for Guanidine

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	475 mg/kg	[4]
LD50	Mouse (male)	Oral	1105 mg/kg (Guanidine Nitrate)	[5][6]
LD50	Mouse (female)	Oral	1028 mg/kg (Guanidine Nitrate)	[5][6]
LD50	Mouse (male)	Oral	570.8 ± 39.6 mg/kg (Guanidine Hydrochloride)	[7]
LD50	Mouse (female)	Oral	621.4 ± 83.4 mg/kg (Guanidine Hydrochloride)	[7]

Table 2: Pharmacokinetic and Dosing Information

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Parameter	Species/Condition	Route	Value	Reference
Plasma Half-life	Dog	Intravenous	7-8 hours	[8]
Effective Plasma Level	Dog	-	2-10 µg/mL	[8]
Initial Human Dosage	Lambert-Eaton Myasthenic Syndrome	Oral	10-15 mg/kg/day (in 3-4 divided doses)	[9][10]
Maximum Human Dosage	Lambert-Eaton Myasthenic Syndrome	Oral	Up to 35 mg/kg/day	[9][10]
Antiviral Study Dosage	Infant Mice (Coxsackievirus A16)	-	Two injections of 145 mg/kg	
Anticancer Study Dosage (Derivative)	Mice (4T1 mammary carcinoma)	Intraperitoneal	5 and 10 mg/kg/day (five times a week for 3 weeks)	

Experimental Protocols

Protocol 1: In Vivo Administration of Guanidine Hydrochloride in a Mouse Model to Assess Neuromuscular Function

Objective: To evaluate the effect of Guanidine Hydrochloride on muscle strength and neuromuscular transmission in a mouse model.

Materials:

- Guanidine Hydrochloride (Sigma-Aldrich or equivalent)
- Sterile Saline (0.9% NaCl)
- Male C57BL/6 mice (8-10 weeks old)

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- Animal balance
- Syringes and needles (e.g., 27-gauge)
- Grip strength meter
- Electrophysiology setup for electromyography (EMG) (optional)

Procedure:

- Animal Acclimation: Acclimate mice to the housing facility for at least one week before the experiment. House animals in a controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- Preparation of Guanidine Hydrochloride Solution:
  - Prepare a stock solution of Guanidine Hydrochloride in sterile saline. For example, to achieve a 10 mg/mL solution, dissolve 100 mg of Guanidine Hydrochloride in 10 mL of sterile saline.
  - Ensure the solution is completely dissolved and sterile-filter it through a 0.22 µm filter before administration. The maximum solubility of guanidine hydrochloride in water at room temperature is approximately 6M. For higher concentrations, gentle warming may be required.
- Dosing and Administration:
  - Weigh each mouse to determine the precise injection volume.
  - A typical dose for assessing effects on neuromuscular transmission in mice can range from 5 to 20 mg/kg. The selection of the dose should be based on preliminary dose-response studies.
  - Administer the Guanidine Hydrochloride solution via intraperitoneal (i.p.) injection. The injection volume should typically be 10 µL/g of body weight.
  - For the control group, administer an equivalent volume of sterile saline.

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- Assessment of Neuromuscular Function:
  - Grip Strength Test:
    - Measure the forelimb and hindlimb grip strength at baseline (before injection) and at various time points after injection (e.g., 30, 60, 90, and 120 minutes).
    - Allow the mouse to grasp the grid of the grip strength meter and gently pull it backward until it releases its grip. Record the peak force generated.
    - Perform three to five measurements for each time point and average the results.
  - Electromyography (EMG) (Optional):
    - Anesthetize the mice according to approved institutional protocols.
    - Place stimulating electrodes on the sciatic nerve and recording electrodes on the gastrocnemius muscle.
    - Deliver single and repetitive nerve stimulations and record the compound muscle action potentials (CMAPs).
    - An increase in the CMAP amplitude following Guanidine administration would indicate enhanced neuromuscular transmission.
- Data Analysis:
  - Analyze the grip strength data using a repeated-measures ANOVA to compare the effects of Guanidine over time relative to the control group.
  - Analyze EMG data by comparing the CMAP amplitudes before and after Guanidine administration using a paired t-test or ANOVA.

Visualizations

Signaling Pathway

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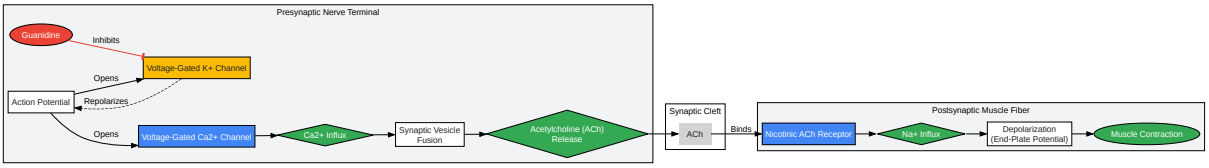

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Caption: Guanidine inhibits voltage-gated K+ channels, enhancing ACh release.

Experimental Workflow

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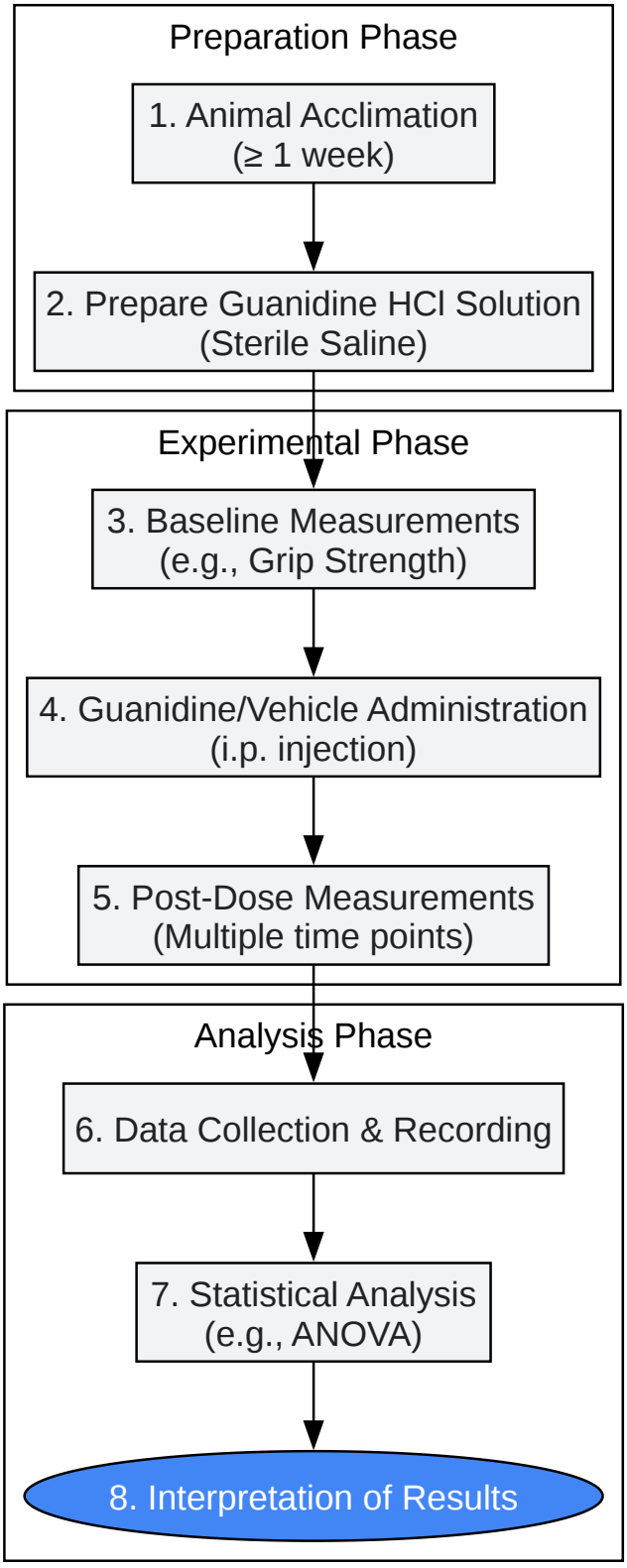

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Caption: Workflow for in vivo assessment of Guanidine's effects.

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